

A Comparative Analysis of Gas Barrier Properties: Polyisobutylene vs. Butyl Rubber

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Compound of Interest

Compound Name: Polyisobutylene

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For researchers, scientists, and drug development professionals, selecting materials with optimal barrier properties is critical for ensuring product stability and efficacy. This guide provides an in-depth comparison of the gas barrier properties of two commonly used elastomers: **polyisobutylene** (PIB) and butyl rubber (IIR), supported by quantitative data and detailed experimental methodologies.

Polyisobutylene and butyl rubber are renowned for their excellent impermeability to gases and moisture.^{[1][2]} Their superior barrier performance stems from their unique molecular structures. **Polyisobutylene** is a homopolymer of isobutylene, while butyl rubber is a copolymer consisting of approximately 98% isobutylene and 2% isoprene.^[1] This small percentage of isoprene in butyl rubber's backbone provides sites for vulcanization, a process that enhances its mechanical properties.^[1] Both polymers are characterized by a high bulk density for amorphous elastomers, which contributes to their low gas permeability.^[3]

Quantitative Comparison of Gas Permeability

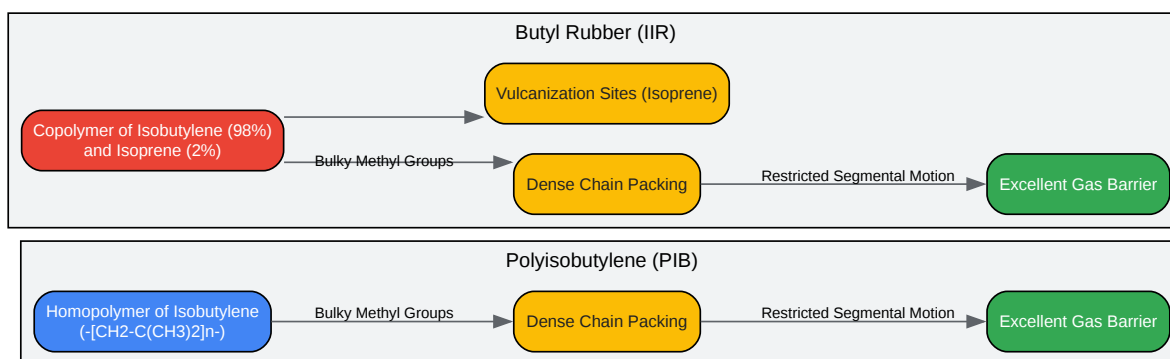
The following table summarizes the gas permeability coefficients for **polyisobutylene** and butyl rubber for various gases. It is important to note that the experimental conditions can significantly influence these values. Therefore, the conditions for each data point have been included for accurate comparison.

Gas	Polymer	Permeability Coefficient	Temperature (°C)	Test Method/Source
Oxygen (O ₂)	Butyl Rubber (IIR)	1.3×10^{-10} cm ³ ·cm / (cm ² ·s·cmHg)	25	--INVALID-LINK--
Nitrogen (N ₂)	Butyl Rubber (IIR)	0.35×10^{-10} cm ³ ·cm / (cm ² ·s·cmHg)	25	--INVALID-LINK--
Carbon Dioxide (CO ₂)	Butyl Rubber (IIR)	5.0×10^{-10} cm ³ ·cm / (cm ² ·s·cmHg)	25	--INVALID-LINK--
Water Vapor (H ₂ O)	Butyl Rubber (IIR)	110×10^{-10} cm ³ ·cm / (cm ² ·s·cmHg) (equivalent to 0.181 g·mm / (m ² ·day) at 1 atm)	25	--INVALID-LINK-- [4]
Water Vapor (H ₂ O)	Polyisobutylene (PIB) Sealant	Not specified in Barrer, but described as having low water vapor transmission rate. A specific formulation (Helioseal 107) was tested.	30	--INVALID-LINK-- [5]

Note: The unit "Barrer" is a common non-SI unit for gas permeability, defined as 10^{-10} cm³(STP)·cm / (cm²·s·cmHg).[\[6\]](#)[\[7\]](#)[\[8\]](#)

Relationship Between Polymer Structure and Gas Barrier Properties

The low gas permeability of both **polyisobutylene** and butyl rubber can be attributed to their densely packed molecular chains and the absence of polar groups. The bulky methyl groups on the polymer backbone restrict segmental motion, which in turn hinders the diffusion of gas molecules through the polymer matrix.



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Figure 1: Molecular structure and its influence on the gas barrier properties of PIB and IIR.

Experimental Protocol: Gas Permeability Measurement

A common and standardized method for determining the gas permeability of elastomers is the differential pressure method, as outlined in ASTM D1434 and ISO 2782-1.

Objective: To measure the steady-state gas transmission rate (GTR), permeance, and permeability of a polymer film.

Apparatus:

- Gas transmission cell
- Pressure measurement device (manometer or pressure transducer)
- Vacuum pump
- Test gas supply and regulator
- Temperature-controlled environment

Procedure:

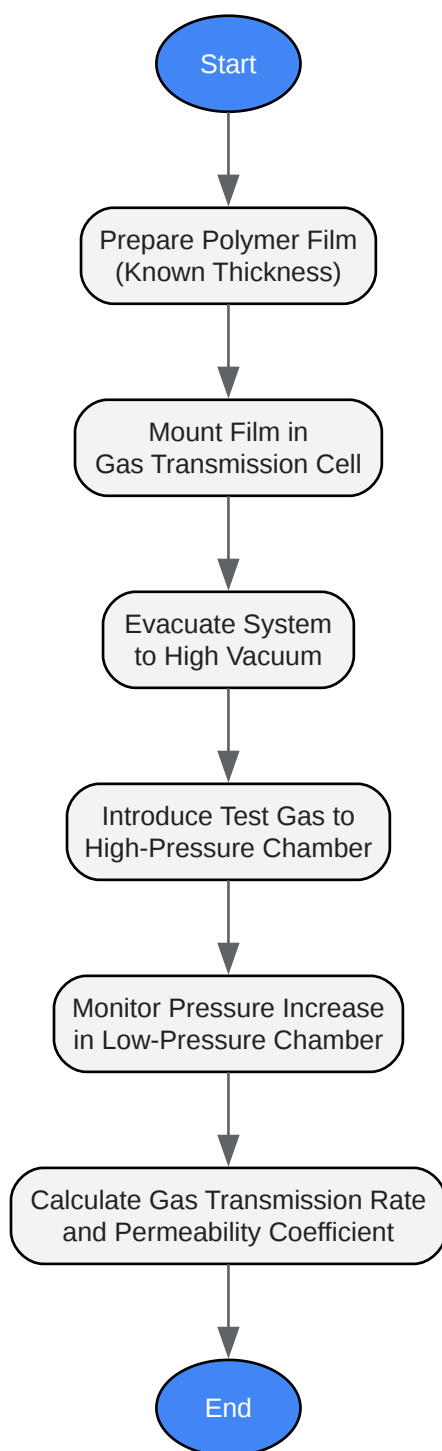
- **Sample Preparation:** A flat, uniform film of the elastomer with a known thickness is prepared. The sample should be free of pinholes and other defects.
- **Cell Assembly:** The polymer film is mounted in the gas transmission cell, dividing it into two chambers. The seal between the film and the cell must be airtight.
- **System Evacuation:** The entire system, including both chambers, is evacuated to a high vacuum to remove any residual gases.
- **Test Gas Introduction:** The test gas (e.g., oxygen, nitrogen) is introduced into one chamber (the high-pressure side) at a specific, constant pressure. The other chamber (the low-pressure side) is kept at a lower pressure, initially vacuum.
- **Data Acquisition:** The pressure increase on the low-pressure side is monitored over time as the gas permeates through the polymer film.
- **Calculation:** The gas transmission rate (GTR) is calculated from the steady-state rate of pressure increase. The permeability coefficient (P) is then determined using the following formula:

$$P = (\text{GTR} \times L) / \Delta p$$

Where:

- P = Permeability Coefficient

- GTR = Gas Transmission Rate
- L = Thickness of the polymer film
- Δp = Pressure difference across the film



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Figure 2: Workflow for measuring gas permeability using the differential pressure method.

In conclusion, both **polyisobutylene** and butyl rubber exhibit excellent gas barrier properties, making them suitable for a wide range of applications where low permeability is essential. While vulcanized butyl rubber is often cited as having the lowest gas and moisture permeability among all elastomers, the choice between PIB and IIR will depend on the specific application requirements, including the need for vulcanization and the specific gas or vapor to be contained. The quantitative data and experimental protocol provided in this guide serve as a valuable resource for making informed material selection decisions in research and development.

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